

An In-depth Technical Guide to Methyl 3-amino-4-(trifluoromethyl)benzoate

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Compound of Interest

Compound Name: Methyl 3-amino-4-(trifluoromethyl)benzoate

Cat. No.: B170562

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Methyl 3-amino-4-(trifluoromethyl)benzoate**, with a primary focus on the determination of its molecular weight. This document is intended to serve as a valuable resource for professionals in research and development, particularly within the pharmaceutical and chemical industries.

Chemical Identity and Structure

Methyl 3-amino-4-(trifluoromethyl)benzoate is an organic compound featuring a benzoate core structure. Key functional groups, including an amino group and a trifluoromethyl group, are substituted on the benzene ring, influencing its chemical reactivity and potential biological activity.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	Methyl 3-amino-4-(trifluoromethyl)benzoate
Molecular Formula	C ₉ H ₈ F ₃ NO ₂
CAS Number	368-83-2
PubChem CID	136245

Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, crucial for stoichiometric calculations in chemical reactions, preparation of solutions of known concentration, and analytical characterization. The molecular weight is the sum of the atomic weights of all constituent atoms in the molecular formula.

Molecular Formula

The molecular formula of **Methyl 3-amino-4-(trifluoromethyl)benzoate** is $C_9H_8F_3NO_2$. This formula is derived from its chemical structure, which consists of nine carbon atoms, eight hydrogen atoms, three fluorine atoms, one nitrogen atom, and two oxygen atoms.

Atomic Weights of Constituent Elements

The calculation of the molecular weight relies on the standard atomic weights of each element present in the compound.

Table 2: Atomic Weight of Constituent Elements

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011[1][2][3][4]
Hydrogen	H	1.008[5][6][7][8]
Fluorine	F	18.998[9][10][11][12][13]
Nitrogen	N	14.007[14][15][16][17][18]
Oxygen	O	15.999[19][20][21][22][23]

Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results.

Table 3: Molecular Weight Calculation for $C_9H_8F_3NO_2$

Element	Number of Atoms	Atomic Weight (g/mol)	Contribution to Molecular Weight (g/mol)
Carbon	9	12.011	108.099
Hydrogen	8	1.008	8.064
Fluorine	3	18.998	56.994
Nitrogen	1	14.007	14.007
Oxygen	2	15.999	31.998
Total	219.168		

The calculated molecular weight of **Methyl 3-amino-4-(trifluoromethyl)benzoate** is 219.168 g/mol . It is noteworthy that an isomer of this compound, Methyl 3-amino-5-(trifluoromethyl)benzoate, possesses the same molecular formula and, consequently, the same molecular weight of 219.16 g/mol .[\[24\]](#)

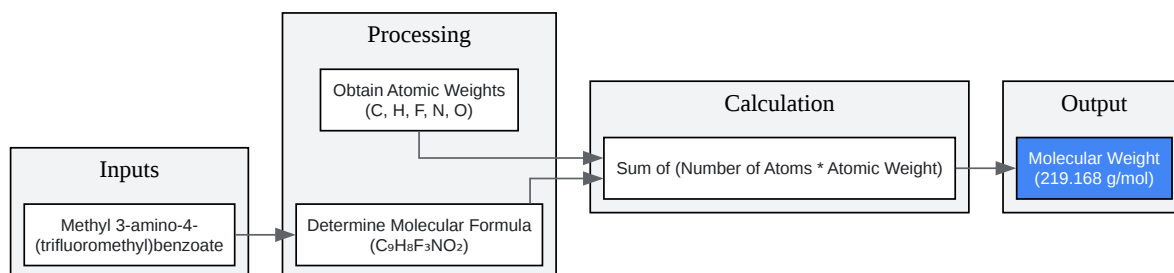
Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of this compound are beyond the scope of this guide. However, standard analytical techniques such as mass spectrometry, nuclear magnetic resonance (NMR) spectroscopy, and elemental analysis would be employed to confirm the identity and purity of the compound, and to experimentally verify its molecular weight.

Visualizations

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **Methyl 3-amino-4-(trifluoromethyl)benzoate**.



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Caption: Workflow for Molecular Weight Calculation.

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